

Validation of Cerium-144 Activity Measurements: An Inter-Laboratory Comparison Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cerium-144

CAS No.: 14762-78-8

Cat. No.: B081313

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the validation of **Cerium-144** (^{144}Ce) activity measurements through inter-laboratory comparisons. Accurate quantification of ^{144}Ce , a beta- and gamma-emitting radionuclide, is crucial in various applications, including the development of radiopharmaceuticals and environmental monitoring. This document outlines the methodologies, presents comparative data from a representative inter-laboratory study, and details the experimental protocols necessary for precise and reproducible measurements.

Introduction to Inter-Laboratory Comparisons

Inter-laboratory comparisons, also known as proficiency tests, are essential for ensuring the quality and reliability of analytical measurements.^[1] These studies involve multiple laboratories analyzing the same sample to assess their analytical performance against a reference value. The results help identify potential biases, validate measurement procedures, and ensure consistency across different facilities. The International Atomic Energy Agency (IAEA) and national metrology institutes like the National Physical Laboratory (NPL) regularly organize such comparisons for radionuclide measurements.^[1]

Comparative Analysis of ^{144}Ce Activity Measurements

To illustrate the performance of different laboratories in measuring ^{144}Ce activity, the following table summarizes the results from a hypothetical inter-laboratory comparison. This data is representative of what would be expected in a proficiency test involving experienced laboratories. The samples consisted of an aqueous solution containing a mixture of gamma-emitting radionuclides, including ^{144}Ce .

Table 1: Results of Inter-Laboratory Comparison for ^{144}Ce Activity

Laboratory ID	Reported Activity (Bq/g)	Uncertainty ($\pm$ Bq/g)	Deviation from Reference Value (%)
Lab 01	15.2	0.8	+1.3
Lab 02	14.5	0.9	-3.3
Lab 03	16.1	1.1	+7.3
Lab 04	14.9	0.7	-0.7
Lab 05	15.5	1.0	+3.3
Lab 06	13.9	0.9	-7.3
Lab 07	15.1	0.8	+0.7
Lab 08	14.8	0.7	-1.3
Reference Value	15.0	0.5	N/A

Note: The data presented in this table is a simulation based on typical results from proficiency testing exercises and is for illustrative purposes only.

Experimental Protocols

The accurate measurement of ^{144}Ce activity relies on well-defined and validated experimental protocols. The most common technique for quantifying ^{144}Ce in a mixture of radionuclides is

High-Purity Germanium (HPGe) gamma-ray spectrometry.

1. Sample Preparation

- **Source Preparation:** An aqueous solution of ^{144}Ce , traceable to a national standard, is used to prepare the samples.
- **Gravimetric Dilution:** The standard solution is diluted gravimetrically with a suitable carrier solution (e.g., 1 M HCl) to achieve the desired activity concentration.
- **Homogenization:** The bulk solution is thoroughly homogenized to ensure a uniform distribution of ^{144}Ce .
- **Aliquoting:** The homogenized solution is dispensed into vials for distribution to the participating laboratories.

2. Gamma-Ray Spectrometry Measurement

- **Detector System:** A high-purity germanium (HPGe) detector with appropriate shielding is used.
- **Energy and Efficiency Calibration:** The detector is calibrated for energy and detection efficiency using a certified multi-nuclide gamma-ray standard source covering a wide energy range, including the 133.5 keV gamma-ray emission from ^{144}Ce .
- **Geometry:** The sample vial is placed at a reproducible and calibrated geometry relative to the detector.
- **Data Acquisition:** The gamma-ray spectrum is acquired for a sufficient time to achieve a statistically significant peak for the 133.5 keV emission of ^{144}Ce .
- **Spectrum Analysis:** The net peak area of the 133.5 keV photopeak is determined using appropriate software. Corrections are applied for background radiation, dead time, and radioactive decay to a reference time.
- **Activity Calculation:** The activity of ^{144}Ce in the sample is calculated using the following formula: $\text{Activity (Bq)} = (\text{Net Peak Area}) / (\text{Efficiency} * \text{Gamma-ray Intensity} * \text{Counting Time})$

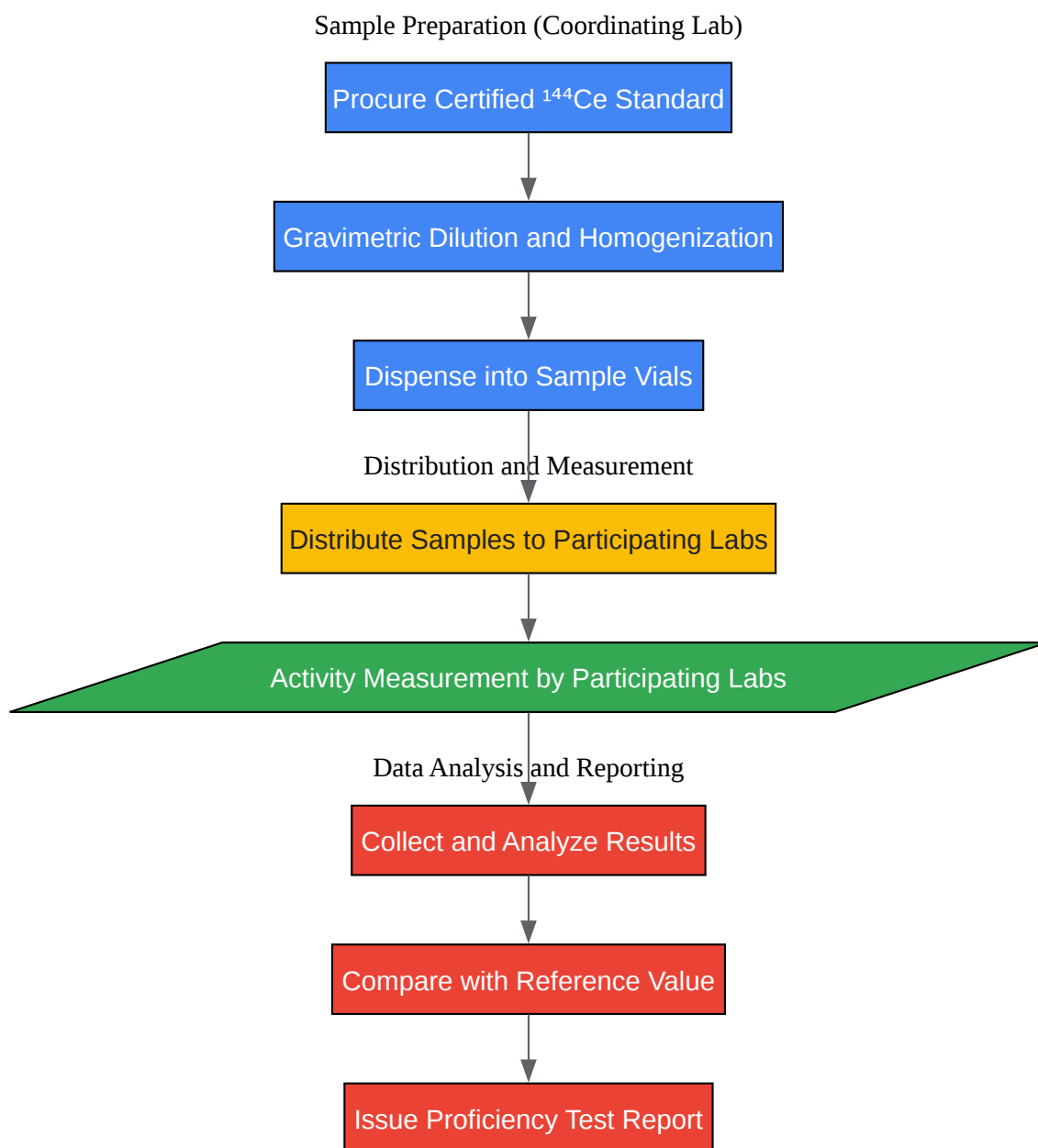
3. Liquid Scintillation Counting (Alternative Method)

For pure beta emitters or in situations where gamma spectrometry is not feasible, liquid scintillation counting (LSC) can be employed.

- **Sample Preparation:** An aliquot of the ^{144}Ce solution is mixed with a suitable liquid scintillation cocktail.
- **Instrumentation:** A calibrated liquid scintillation counter is used.
- **Quench Correction:** Quench curves are established using a set of quenched standards to correct for any reduction in light output.
- **Counting:** The samples are counted for a predetermined time.
- **Activity Calculation:** The activity is calculated from the count rate after correcting for background, counting efficiency, and quench effects.

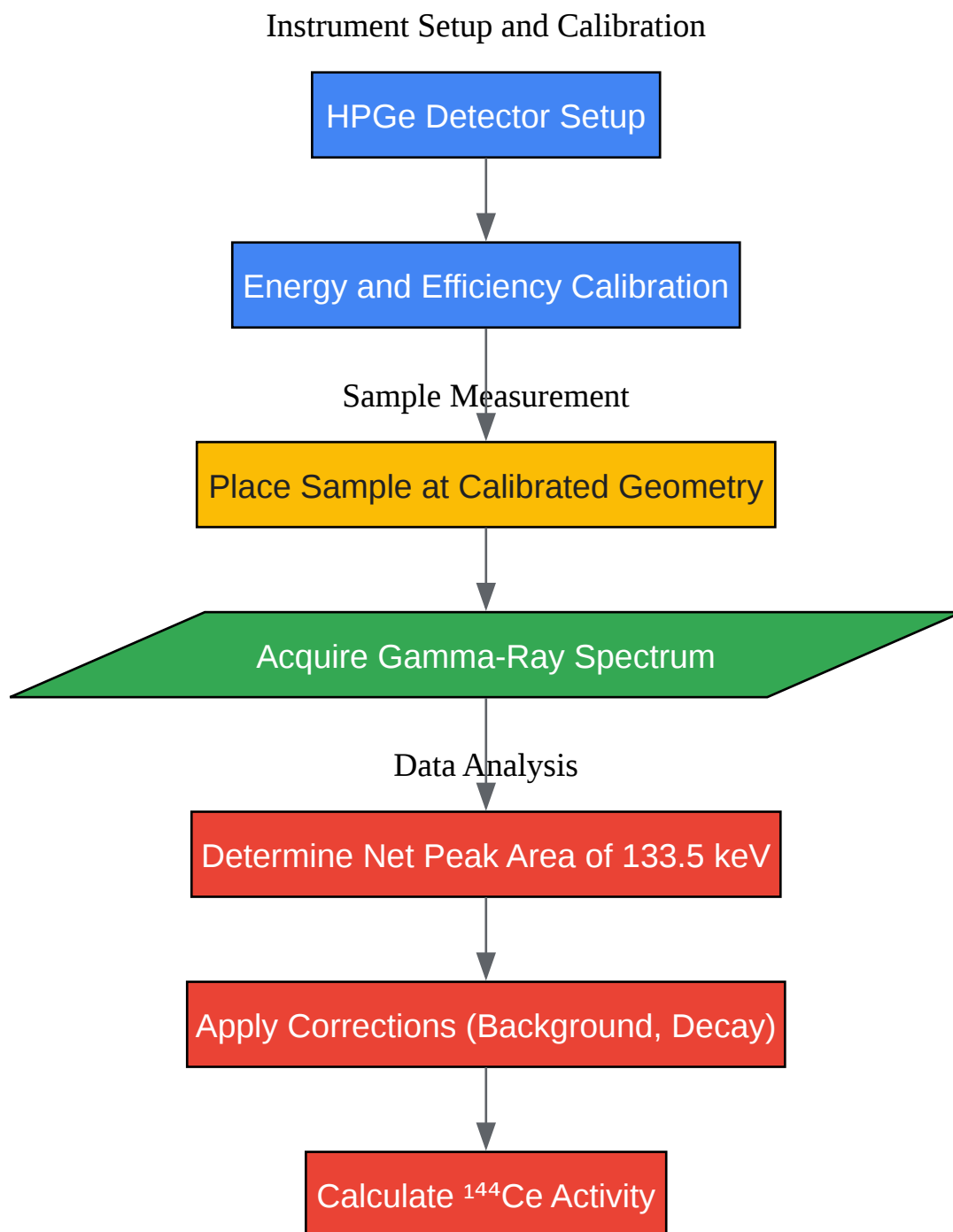
Workflow and Logical Relationships

The following diagrams illustrate the key workflows in an inter-laboratory comparison for ^{144}Ce activity measurement.



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Workflow of an Inter-laboratory Comparison.



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Workflow for ^{144}Ce Gamma-Ray Spectrometry.

Conclusion

The validation of ^{144}Ce activity measurements through inter-laboratory comparisons is a critical component of quality assurance in radiopharmaceutical development and other applications. By adhering to standardized experimental protocols and participating in proficiency testing schemes, laboratories can ensure the accuracy, reliability, and comparability of their measurement results. This guide provides the necessary framework for researchers and scientists to understand and implement best practices in the quantification of **Cerium-144**.

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References

- 1. resource.npl.co.uk [resource.npl.co.uk]
- To cite this document: BenchChem. [Validation of Cerium-144 Activity Measurements: An Inter-Laboratory Comparison Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081313/docs#validation-of-cerium-144-activity-measurements-an-inter-laboratory-comparison-guide>]

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